

Olanzapine-d4: A Technical Guide to Certificate of Analysis Specifications

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Compound of Interest

Compound Name: Olanzapine-d4

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This in-depth technical guide provides a comprehensive overview of the core specifications found on a Certificate of Analysis (CoA) for **Olanzapine-d4**. This deuterated analog of Olanzapine is a critical internal standard for quantitative bioanalytical studies, demanding rigorous quality control to ensure data accuracy and reproducibility. This document outlines the typical analytical tests, their methodologies, and expected specifications for a high-quality **Olanzapine-d4** reference standard.

Core Specifications and Analytical Data

A Certificate of Analysis for **Olanzapine-d4** quantifies its identity, purity, and quality. The following tables summarize the essential tests and their typical acceptance criteria.

Table 1: Identification and Physicochemical Properties

Test	Specification
Appearance	Light yellow to yellow solid
Molecular Formula	C ₁₇ H ₁₆ D ₄ N ₄ S
Molecular Weight	316.46 g/mol
Solubility	Soluble in DMSO, Methanol
Identity (¹ H-NMR)	Conforms to the structure
Identity (Mass Spec)	Conforms to the expected mass

Table 2: Purity and Assay Specifications

Test	Method	Specification
Chromatographic Purity	HPLC/UPLC	≥98%
Chemical Purity (LCMS)	LC-MS/MS	≥99%
Isotopic Purity	Mass Spectrometry	≥99% Deuterated forms (d1-d4)
Residual Solvents	GC-HS	Complies with USP <467>
Loss on Drying	TGA	≤1.0%
Residue on Ignition	USP <281>	≤0.1%

Detailed Experimental Protocols

Accurate characterization of **Olanzapine-d4** relies on validated analytical methods. The following sections detail the methodologies for the key experiments cited in the specifications.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the purity of **Olanzapine-d4** and quantifying any related substances.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm packing).[1]
- Mobile Phase: A gradient or isocratic system is employed. A common mobile phase is a mixture of an aqueous buffer (e.g., ammonium phosphate) and an organic solvent like acetonitrile or methanol.[2][3][4]
- Flow Rate: Typically 1.0 - 1.5 mL/min.[2][3]
- Detection: UV detection at a wavelength of 220 nm or 260 nm.[1][2]
- Sample Preparation: A solution of **Olanzapine-d4** is prepared in a suitable diluent, such as the mobile phase, to a known concentration (e.g., 0.1 mg/mL).[5]
- Analysis: The sample is injected into the HPLC system, and the resulting chromatogram is analyzed to determine the area percentage of the main peak relative to any impurity peaks.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Identity and Isotopic Purity

LC-MS/MS is a highly sensitive and specific technique used to confirm the identity and determine the isotopic purity of **Olanzapine-d4**. **Olanzapine-d4** is frequently used as an internal standard in the quantification of olanzapine in biological samples.[6][7]

Methodology:

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole tandem mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive mode is typically used.[6]
- Analysis Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.[6]

- **MRM Transitions:** Specific precursor-to-product ion transitions for both Olanzapine and **Olanzapine-d4** are monitored.
- **Sample Preparation:** The sample is dissolved in a suitable solvent and infused into the mass spectrometer.
- **Data Analysis:** The mass spectrum is analyzed to confirm the presence of the molecular ion corresponding to **Olanzapine-d4** and to assess the distribution of deuterated species.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H -NMR spectroscopy is a powerful tool for the unambiguous confirmation of the chemical structure of **Olanzapine-d4**.

Methodology:

- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** A deuterated solvent in which the sample is soluble (e.g., DMSO- d_6 , CDCl_3).
- **Sample Preparation:** A small amount of the **Olanzapine-d4** sample is dissolved in the deuterated solvent.
- **Data Acquisition:** A standard ^1H -NMR spectrum is acquired.
- **Analysis:** The chemical shifts, signal integrations, and coupling patterns of the resulting spectrum are compared against the expected structure of **Olanzapine-d4** to confirm its identity. The reduction in signal intensity at the positions of deuterium incorporation provides evidence of successful labeling.

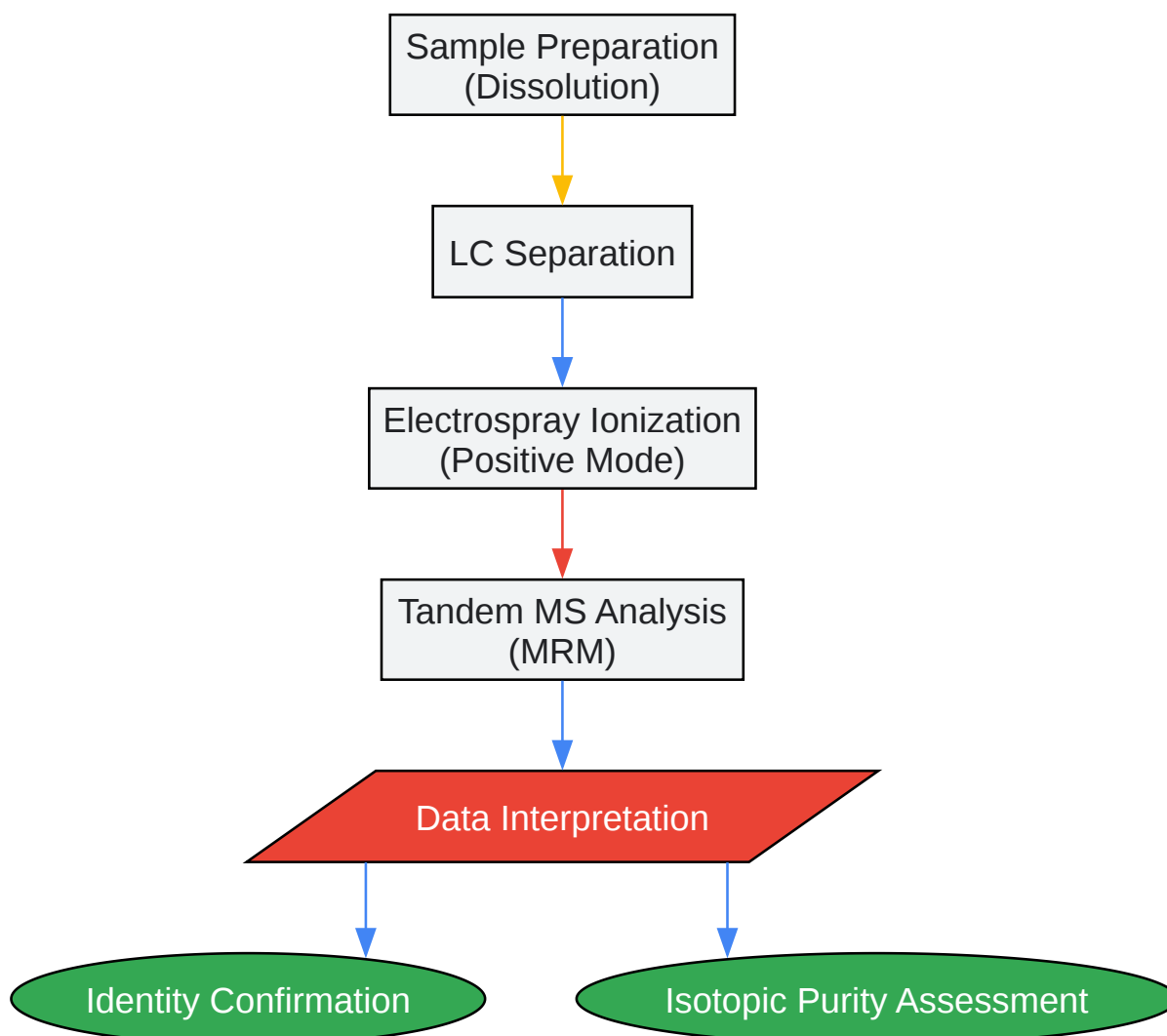
Visualizing Analytical Workflows

The following diagrams illustrate the logical flow of the key analytical procedures used in the quality control of **Olanzapine-d4**.



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Caption: Workflow for HPLC Purity Analysis of **Olanzapine-d4**.



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Caption: LC-MS/MS Workflow for Identity and Isotopic Purity.

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